

AG126 stability and storage conditions

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Compound of Interest

Compound Name: AG126

Cat. No.: B1664419

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AG126 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **AG126**.

Frequently Asked Questions (FAQs)

Q1: What is **AG126** and what is its primary mechanism of action?

AG126, also known as Tyrphostin **AG126**, is a potent tyrosine kinase inhibitor.[1] Its primary mechanism of action involves the selective inhibition of the phosphorylation of Extracellular signal-regulated kinase 1 (ERK1) and ERK2, typically at concentrations between 25-50 μM . [2] [3][4] By blocking the ERK pathway, **AG126** can impede cellular processes such as meiosis, mitosis, and other postmitotic functions.[3]

Q2: What are the recommended storage conditions for solid **AG126**?

Solid **AG126** should be stored in a tightly sealed vial. For long-term storage, -20°C is recommended, which can ensure stability for up to three to four years.[2][4] One supplier suggests storage at $2-8^{\circ}\text{C}$. [5] For shorter periods of up to six months, storage at room temperature is acceptable.

Q3: How should I prepare and store **AG126** stock solutions?

It is recommended to prepare stock solutions of **AG126** in DMSO.[4] Once prepared, these stock solutions should be aliquoted into tightly sealed vials to avoid repeated freeze-thaw

cycles. For optimal stability, store these aliquots at -80°C, where they can be viable for up to two years.[3][4] Storage at -20°C is also an option, with a stability of up to one year.[3] In general, it is best practice to use prepared solutions on the same day they are made.

Q4: What is the solubility of **AG126**?

AG126 is soluble in DMSO at a concentration of 100 mg/mL (464.75 mM).[4] To achieve this, sonication and heating may be necessary.[4]

Troubleshooting Guide

Issue 1: I am observing low efficacy or no effect of **AG126** in my experiment.

- **Improper Storage:** Verify that both the solid compound and any prepared stock solutions have been stored at the correct temperatures and protected from light. Improper storage can lead to degradation of the compound.
- **Incorrect Concentration:** The effective concentration for inhibiting ERK1/ERK2 phosphorylation is between 25-50 µM.[2][3][4] Ensure that your final experimental concentration is within this range.
- **Solution Instability:** Long-term storage of **AG126** in solution is not recommended. If you have been using a stock solution that is several months old, consider preparing a fresh one.
- **Cell Line Specificity:** The effects of **AG126** can be cell-type dependent. Confirm that your chosen cell line is responsive to ERK pathway inhibition.

Issue 2: I am observing cellular toxicity in my experiments.

- **High Concentration:** While effective at 25-50 µM for ERK inhibition, concentrations of **AG126** higher than 10 µM have been shown to be toxic to certain cell lines, such as ARPE-19 cells. [3] It is advisable to perform a dose-response experiment to determine the optimal, non-toxic concentration for your specific cell type.
- **Solvent Toxicity:** Ensure that the final concentration of the solvent (e.g., DMSO) in your cell culture media is not exceeding a level that is toxic to your cells (typically <0.5%).

Data Summary

Table 1: Storage Conditions for **AG126**

Form	Storage Temperature	Duration
Solid	-20°C	≥ 4 years[2]
Solid	-20°C	3 years[4]
Solid	2-8°C	Not specified[5]
Stock Solution in DMSO	-80°C	1-2 years[3][4]
Stock Solution in DMSO	-20°C	1 year[3]
Aliquoted Stock Solutions	-20°C	Up to 1 month

Table 2: Solubility of **AG126**

Solvent	Concentration	Notes
DMSO	100 mg/mL (464.75 mM)	Sonication and heating are recommended.[4]

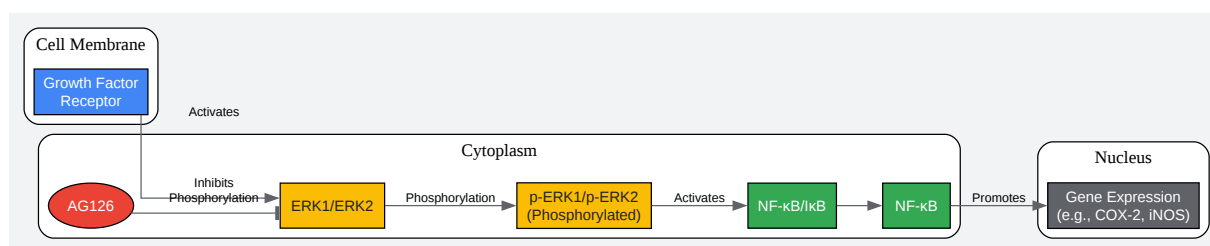
Experimental Protocols

Protocol 1: Preparation of a 10 mM **AG126** Stock Solution in DMSO

- Warm to Room Temperature: Before opening, allow the vial of solid **AG126** to equilibrate to room temperature for at least 60 minutes.
- Calculate Required Mass: The molecular weight of **AG126** is 215.16 g/mol .[4] To prepare a 10 mM stock solution, calculate the required mass using the formula: Mass (g) = Concentration (mol/L) × Volume (L) × Molecular Weight (g/mol).
- Dissolution: Add the appropriate volume of high-purity DMSO to the solid **AG126**. To aid dissolution, you may need to gently heat the solution and sonicate.[4]

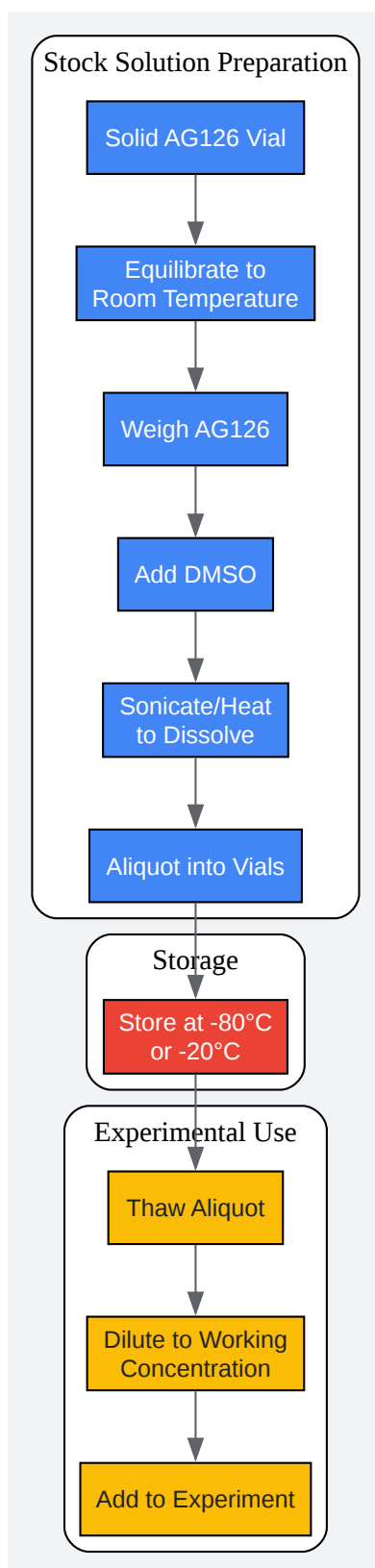
- Aliquoting and Storage: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in tightly sealed vials. Store these aliquots at -80°C for long-term storage or -20°C for shorter-term storage.[3][4]

Visualizations



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Caption: Signaling pathway of **AG126**'s inhibitory action.



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Caption: Experimental workflow for preparing and using **AG126**.

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